

Stability and Storage of 2-Hydroxyacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxyacetophenone

Cat. No.: B1195853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **2-Hydroxyacetophenone** (CAS No. 118-93-4). Understanding the chemical stability of this compound is critical for ensuring its integrity in research, development, and manufacturing processes. This document outlines its stability under various conditions, incompatible materials, and optimal storage and handling procedures.

Chemical Stability Profile

2-Hydroxyacetophenone is a stable compound under normal and recommended storage conditions.^{[1][2]} However, its stability can be compromised by exposure to incompatible materials, elevated temperatures, and light.

General Stability

Under ambient conditions, **2-Hydroxyacetophenone** is considered stable.^{[1][2]} It is a combustible solid and may form combustible dust concentrations in the air.

Incompatible Materials

To ensure the stability of **2-Hydroxyacetophenone** and to prevent hazardous reactions, contact with the following substances should be avoided:

- Strong oxidizing agents^{[1][3]}

- Strong acids[1][3]
- Strong bases[1][3]
- Acid anhydrides[1][2]
- Acid chlorides[1][2]

Photostability

2-Hydroxyacetophenone exhibits minor absorption in the UV/Vis spectrum between 290 and 700 nm. The molar absorption coefficient is below the threshold that would typically raise concerns for phototoxicity or photoallergenicity. Therefore, it is not considered to be a significant risk for photodegradation under normal laboratory light conditions, though protection from light is still recommended for long-term storage to prevent any potential degradation.

Thermal Stability

Thermal decomposition of **2-Hydroxyacetophenone** can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).^[2] It is important to avoid exposure to high temperatures. The compound has a melting point in the range of 3-6 °C, and a boiling point of 213 °C at 717 mmHg.

Recommended Storage and Handling Conditions

Proper storage and handling are crucial for maintaining the quality and stability of **2-Hydroxyacetophenone**.

Storage Conditions Summary

Parameter	Recommendation	Source
Temperature	Store in a cool, dry place.	[3][4]
Atmosphere	Keep container tightly closed in a dry and well-ventilated place.	[4][5][6]
Light	Protect from light.	[5]
Container	Store in original, tightly sealed containers.	[3]

A change in the color of the substance, such as darkening, may indicate exposure to light, air (oxidation), or contamination.[1] If the compound, which can be a liquid at room temperature, solidifies or crystallizes, it can be gently warmed in a water bath to just above its melting point.[1]

Handling Procedures

Safe handling practices are essential to prevent exposure and maintain the integrity of the compound.

- Ventilation: Handle in a well-ventilated area, preferably under a chemical fume hood.[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses with side shields.[1]
 - Hand Protection: Use chemical-resistant gloves (e.g., PVC).[1]
 - Body Protection: Wear a lab coat or overalls.[1]
- Hygiene: Practice good industrial hygiene. Wash hands before breaks and at the end of shifts. Avoid eating, drinking, or smoking in the work area.[7]

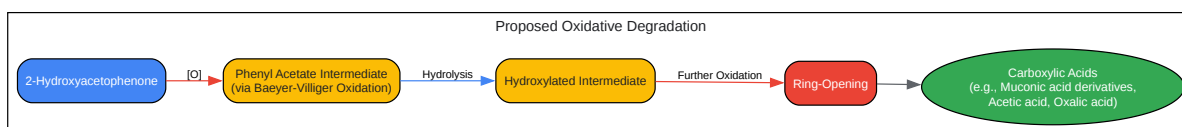
Degradation Pathways

While specific forced degradation studies on **2-Hydroxyacetophenone** are not extensively published, potential degradation pathways can be inferred from studies on similar phenolic compounds.

Oxidative Degradation

Oxidative degradation, particularly in the presence of peroxides under alkaline conditions, is a potential degradation pathway for phenolic compounds. For structurally similar dihydroxyacetophenones, the degradation process is initiated by a Baeyer-Villiger type oxidation, which results in the formation of a phenyl acetate intermediate. This is followed by hydrolysis and subsequent ring-opening to yield various carboxylic acids.

Below is a proposed general pathway for the oxidative degradation of a hydroxyacetophenone.



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Proposed oxidative degradation pathway for **2-Hydroxyacetophenone**.

Hydrolytic and Thermal Degradation

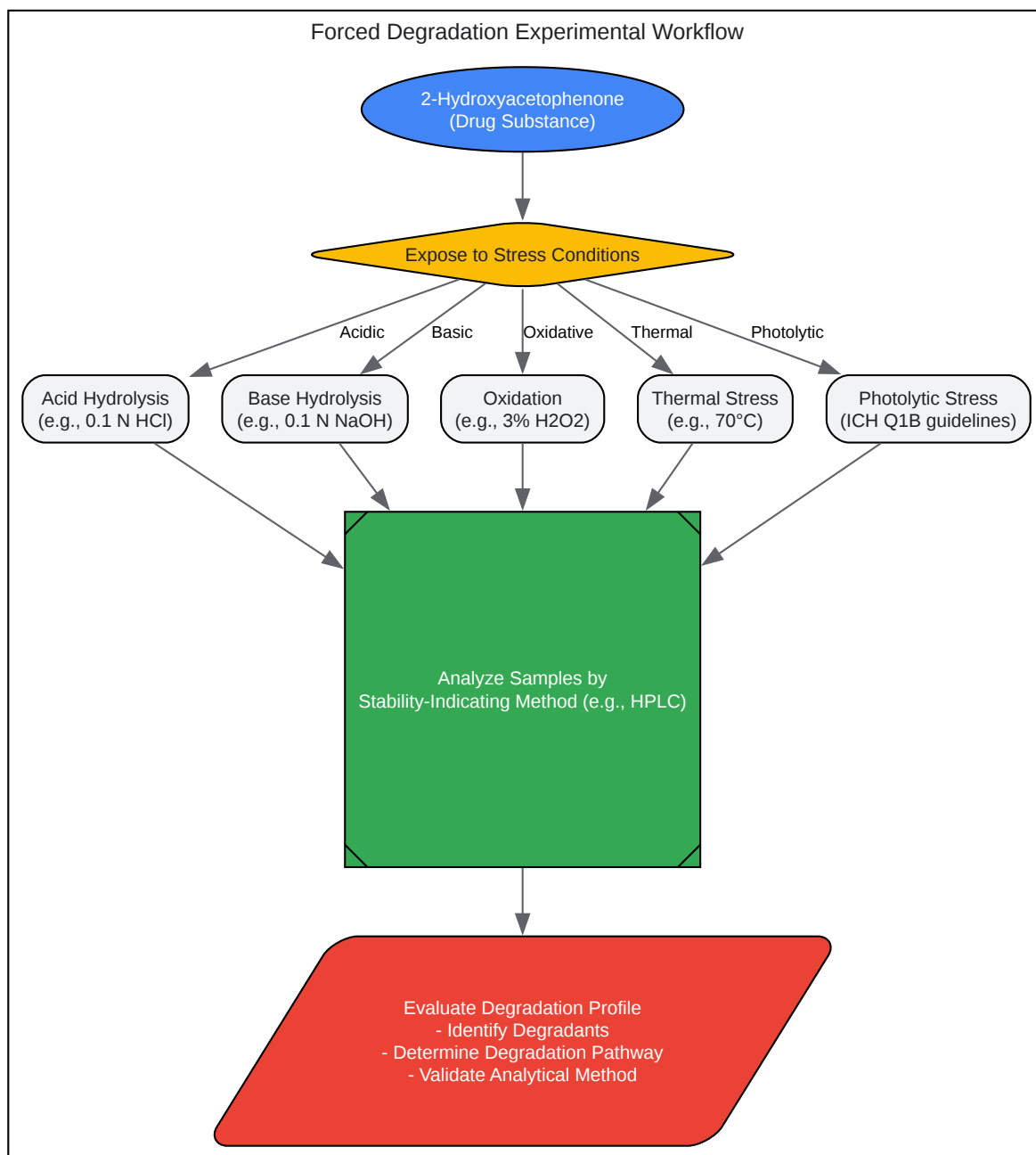
Information on specific degradation products from acid or base hydrolysis is not readily available in the reviewed literature. Thermal degradation is expected to lead to the formation of simple gaseous products like carbon monoxide and carbon dioxide.[2]

Experimental Protocols for Stability Assessment

To comprehensively evaluate the stability of **2-Hydroxyacetophenone**, a forced degradation study should be conducted according to the International Council for Harmonisation (ICH) Q1A(R2) guidelines.

Forced Degradation Study Protocol

This study exposes the compound to various stress conditions to identify potential degradation products and establish the stability-indicating nature of analytical methods.



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Workflow for a forced degradation study of **2-Hydroxyacetophenone**.

Stability-Indicating Analytical Method

A validated stability-indicating analytical method is essential to separate and quantify **2-Hydroxyacetophenone** from any potential degradation products. High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) is a suitable technique.

HPLC-DAD Method Parameters:

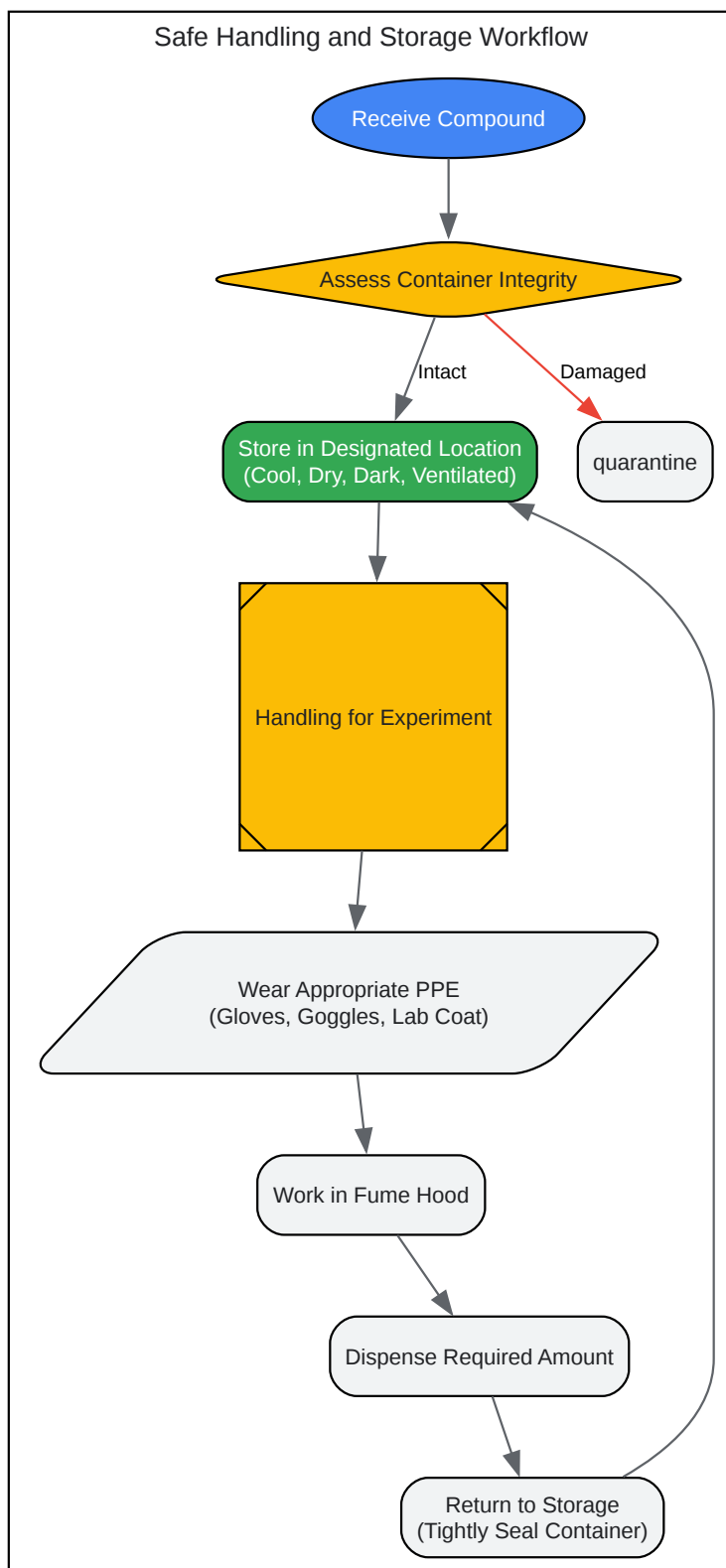
Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Gradient of 0.1% formic acid in water (A) and acetonitrile (B)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	254 nm

Sample Preparation:

- Prepare a stock solution of **2-Hydroxyacetophenone** in methanol (e.g., 1 mg/mL).
- For analysis, dilute the stock solution with the mobile phase to a concentration within the calibration range.
- Filter the solution through a 0.45 µm syringe filter prior to injection.

Logical Workflow for Safe Handling and Storage

The following diagram outlines the logical steps for ensuring the safe handling and long-term stability of **2-Hydroxyacetophenone** in a laboratory setting.



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Logical workflow for safe handling and storage.

Conclusion

2-Hydroxyacetophenone is a stable chemical when stored under the recommended conditions of a cool, dry, well-ventilated area and protected from light. Incompatibility with strong acids, bases, and oxidizing agents must be considered to prevent degradation and potential hazards. While detailed quantitative stability data from forced degradation studies are not widely published, the provided protocols for such studies and the validated HPLC method offer a robust framework for researchers to establish a comprehensive stability profile for their specific applications. Adherence to the outlined storage and handling procedures will ensure the long-term integrity and safe use of **2-Hydroxyacetophenone** in a professional research and development environment.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. stability-indicating hplc method: Topics by Science.gov [science.gov]
- 4. Facile synthesis of 2-hydroxyacetophenone from racemic styrene oxide catalyzed by engineered enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. jocpr.com [jocpr.com]
- 7. scispace.com [scispace.com]
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